

# Benchmarking the Power Conversion Efficiency of CTS-based Solar Cells: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *CuKts*

Cat. No.: *B080025*

[Get Quote](#)

## Introduction:

The quest for cost-effective and environmentally friendly photovoltaic technologies has driven significant research into thin-film solar cells. Among the promising candidates, Copper Tin Sulfide ( $\text{Cu}_2\text{SnS}_3$  or CTS) has garnered attention due to its earth-abundant and non-toxic constituent elements. This guide provides a comparative analysis of the power conversion efficiency (PCE) of CTS-based solar cells against leading thin-film technologies, namely Copper Indium Gallium Selenide (CIGS) and Cadmium Telluride (CdTe). Detailed experimental protocols for the fabrication and characterization of high-efficiency CTS solar cells are also presented for researchers and scientists in the field.

## Comparative Performance of Thin-Film Solar Cells

The performance of a solar cell is primarily evaluated by its power conversion efficiency (PCE), open-circuit voltage ( $V_{oc}$ ), short-circuit current density ( $J_{sc}$ ), and fill factor (FF). The following table summarizes the typical and record performance parameters for CTS, CIGS, and CdTe solar cells.

Parameter	CTS-based	CIGS	CdTe
Record PCE (%)	~6.7% (with Ge-doping)[1][2]	>23%[3]	>22%[3]
Typical PCE (%)	2 - 5%[4]	15 - 19%	16 - 18%
Voc (V)	0.2 - 0.5 V[2]	0.6 - 0.75 V[5]	0.8 - 0.9 V
Jsc (mA/cm <sup>2</sup> )	20 - 35 mA/cm <sup>2</sup> [5]	35 - 40 mA/cm <sup>2</sup> [1]	25 - 30 mA/cm <sup>2</sup>
FF (%)	40 - 60%[5]	70 - 80%[5]	75 - 85%

While CIGS and CdTe technologies currently exhibit significantly higher efficiencies, the theoretical efficiency limit for a single-junction CTS solar cell is estimated to be around 30%, indicating substantial room for improvement.[1] The primary challenges for CTS-based solar cells are lower Voc and FF, which are often attributed to defects and secondary phases within the absorber layer.

## Experimental Protocols

The following sections detail the fabrication and characterization procedures for a high-efficiency CTS-based solar cell.

### 1. Fabrication of a High-Efficiency CTS-based Solar Cell via Sputtering and Sulfurization

This protocol outlines a widely used two-stage process for fabricating CTS solar cells.

- Substrate Preparation:
  - Begin with a thoroughly cleaned soda-lime glass (SLG) substrate.
  - Sequential cleaning in ultrasonic baths of detergent, deionized water, acetone, and isopropanol for 15 minutes each is recommended to remove organic and inorganic contaminants.
  - Finally, dry the substrate using a high-purity nitrogen (N<sub>2</sub>) gas flow.
- Back Contact Deposition:

- Deposit a Molybdenum (Mo) layer with a thickness of approximately 500 nm onto the SLG substrate using DC magnetron sputtering. This layer serves as the back contact.
- Precursor Film Deposition:
  - Sequentially deposit thin films of Copper (Cu) and Tin (Sn) onto the Mo-coated substrate using RF magnetron sputtering. The relative thicknesses of these layers are crucial for achieving the desired Cu/Sn stoichiometric ratio in the final CTS film.
  - This deposition is carried out in a high-vacuum chamber with an Argon (Ar) atmosphere.
- Sulfurization:
  - Place the Cu/Sn stacked precursor film in a graphite box containing elemental sulfur powder.
  - The box is then placed in a tube furnace and annealed in an inert N<sub>2</sub> atmosphere. A typical annealing temperature is between 550°C and 580°C for a duration of 30 to 60 minutes. This high-temperature process facilitates the reaction between the metallic precursors and sulfur vapor to form the polycrystalline Cu<sub>2</sub>SnS<sub>3</sub> (CTS) absorber layer.
- Buffer Layer Deposition:
  - A thin n-type Cadmium Sulfide (CdS) buffer layer (approximately 50 nm) is deposited onto the p-type CTS absorber layer. Chemical bath deposition (CBD) is a commonly employed technique for this step.
  - The CBD solution typically consists of a cadmium salt (e.g., cadmium sulfate), a sulfur source (e.g., thiourea), a complexing agent (e.g., ammonia), and deionized water, maintained at a temperature of 60-70°C.
- Window Layer and Front Contact Deposition:
  - An intrinsic Zinc Oxide (i-ZnO) layer (~50 nm) followed by a transparent and conductive Aluminum-doped Zinc Oxide (AZO) layer (~450 nm) are deposited using RF magnetron sputtering. This bilayer acts as the window layer of the solar cell.

- Finally, a Nickel/Aluminum (Ni/Al) grid is deposited on top of the AZO layer by thermal evaporation through a shadow mask to serve as the front electrical contact.

## 2. Characterization of the CTS-based Solar Cell

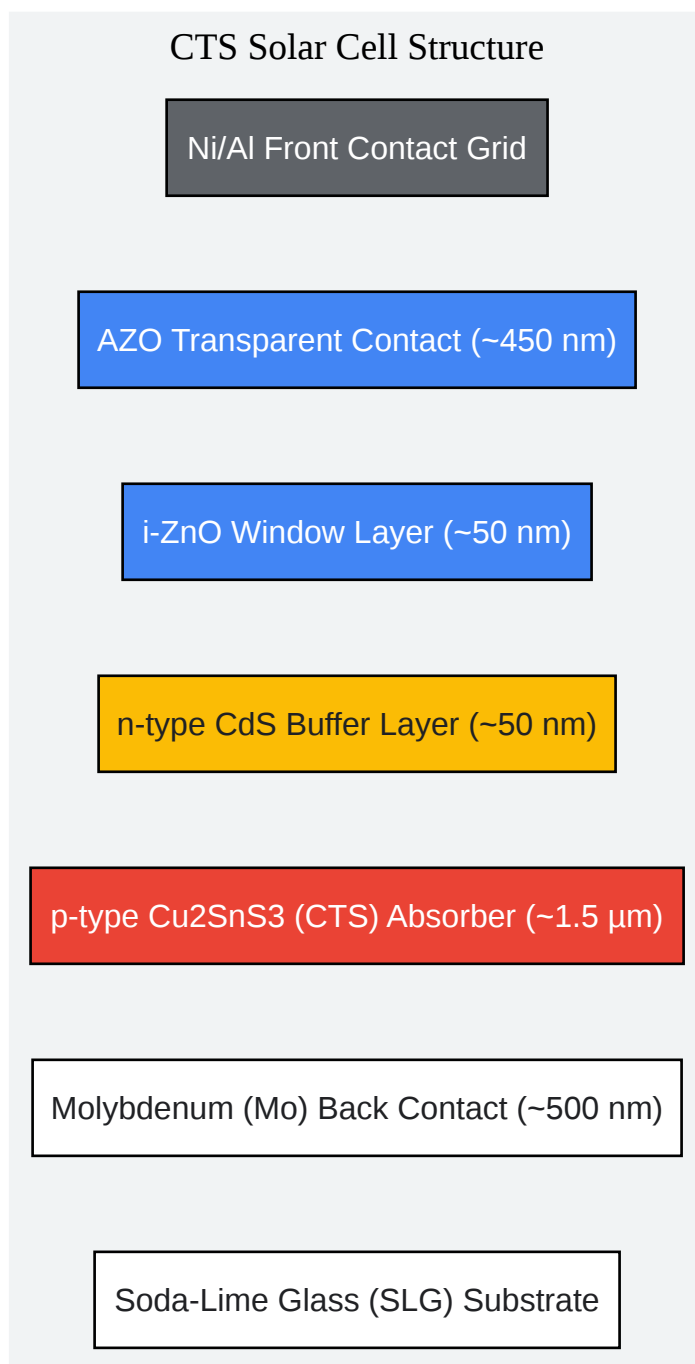
A comprehensive characterization is essential to evaluate the properties and performance of the fabricated solar cell.

- Structural and Morphological Characterization:
  - X-ray Diffraction (XRD): Used to determine the crystal structure and preferred orientation of the CTS thin film.
  - Raman Spectroscopy: A complementary technique to XRD for phase identification and detection of secondary phases like  $\text{Cu}_2\text{S}$  and  $\text{SnS}_2$ .
  - Scanning Electron Microscopy (SEM): Provides high-resolution images of the surface morphology and the cross-section of the solar cell, allowing for the examination of grain size and layer thicknesses.
  - Energy-Dispersive X-ray Spectroscopy (EDX): Coupled with SEM, EDX is used to determine the elemental composition and stoichiometry of the CTS absorber layer.
- Optoelectronic Characterization:
  - UV-Vis-NIR Spectroscopy: The optical bandgap of the CTS absorber layer can be estimated from the material's absorption spectrum.
  - Current-Voltage (J-V) Measurement: This is the primary method for evaluating the solar cell's performance.
    - The measurement is conducted under standard test conditions (STC): an irradiance of  $1000 \text{ W/m}^2$ , an AM1.5G solar spectrum, and a cell temperature of  $25^\circ\text{C}$ .
    - A solar simulator is used as the light source, and a source meter is used to sweep the voltage across the cell and measure the resulting current.

- The key performance parameters ( $V_{oc}$ ,  $J_{sc}$ , FF, and PCE) are extracted from the resulting J-V curve.
- External Quantum Efficiency (EQE) Measurement: This measurement determines the ratio of the number of charge carriers collected by the solar cell to the number of incident photons of a given energy. EQE provides insights into the spectral response and charge collection efficiency of the device.

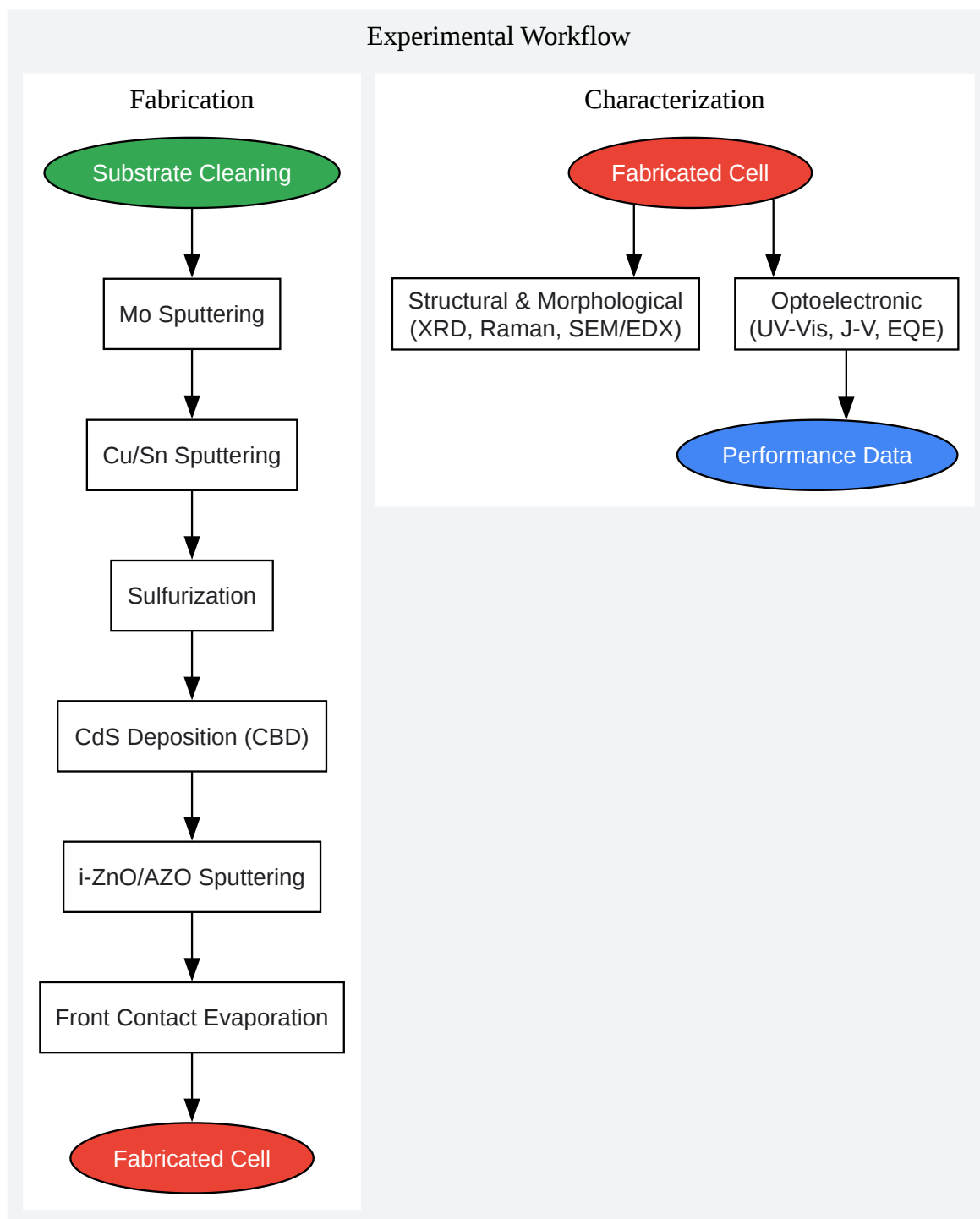
## Visualizing the Structure and Process

The following diagrams, generated using Graphviz, illustrate the fundamental structure of a CTS-based solar cell and the experimental workflow for its fabrication and characterization.



[Click to download full resolution via product page](#)

Caption: Layered structure of a typical CTS-based thin-film solar cell.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for CTS solar cell fabrication and characterization.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. scilit.com [scilit.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Benchmarking the Power Conversion Efficiency of CTS-based Solar Cells: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080025#benchmarking-the-power-conversion-efficiency-of-cts-based-solar-cells]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)